

UNC6852 solubility and stock solution preparation

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Compound of Interest

Compound Name: UNC6852

Cat. No.: B15540949

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Application Notes and Protocols: UNC6852

For Researchers, Scientists, and Drug Development Professionals

Abstract

UNC6852 is a potent and selective bivalent chemical degrader, designed to target the Polycomb Repressive Complex 2 (PRC2) for proteasomal degradation.[1][2] As a Proteolysis Targeting Chimera (PROTAC), **UNC6852** comprises a ligand for the EED subunit of PRC2 and a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[3][4] This dual-binding mechanism facilitates the ubiquitination and subsequent degradation of PRC2 components, including EED, EZH2, and SUZ12, leading to a reduction in H3K27 trimethylation and anti-proliferative effects in specific cancer cell lines.[3] These application notes provide detailed protocols for the solubilization of **UNC6852** and the preparation of stock solutions for in vitro and in vivo studies.

Data Presentation: UNC6852 Solubility

The solubility of **UNC6852** has been determined in various solvents, which is critical for the design of both in vitro and in vivo experiments. The following table summarizes the available quantitative data.

Solvent System	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	83.3 - 100	100 - 120.05	Use fresh, moisture-free DMSO. Sonication may be required.
Ethanol	100	Not Specified	
Water	Insoluble	Insoluble	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5	≥ 6.00	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5	≥ 6.00	Forms a clear solution suitable for in vivo use.
10% DMSO, 90% Corn Oil	≥ 5	≥ 6.00	Forms a clear solution suitable for in vivo use.
Carboxymethylcellulose sodium (CMC-Na)	≥ 5	Not Specified	Forms a homogeneous suspension for oral administration.

Experimental Protocols

In Vitro Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **UNC6852** in DMSO, suitable for most in vitro cell-based assays.

Materials:

- **UNC6852** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **UNC6852**. The molecular weight of **UNC6852** is approximately 832.97 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 832.97 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 8.33 \text{ mg}$
- Weigh the **UNC6852** powder accurately and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO. For 8.33 mg of **UNC6852**, add 1 mL of DMSO.
- Dissolve the compound. Vortex the tube vigorously for 1-2 minutes. If the compound does not fully dissolve, sonicate the tube for 5-10 minutes in a water bath. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).

In Vivo Formulation Preparation (5 mg/mL Suspension in CMC-Na)

This protocol describes the preparation of a 5 mg/mL homogeneous suspension of **UNC6852** in carboxymethylcellulose sodium (CMC-Na) for oral administration.

Materials:

- **UNC6852** powder

- Carboxymethylcellulose sodium (CMC-Na) solution (e.g., 0.5% w/v in sterile water)
- Sterile conical tubes
- Homogenizer or vortex mixer

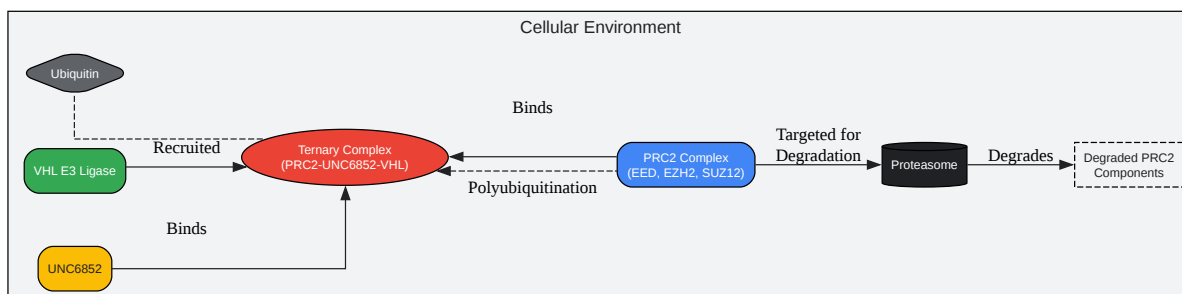
Procedure:

- Weigh the required amount of **UNC6852**. For example, to prepare 1 mL of a 5 mg/mL suspension, weigh 5 mg of **UNC6852**.
- Transfer the powder to a sterile conical tube.
- Add the CMC-Na solution. Add 1 mL of the CMC-Na solution to the tube containing the **UNC6852** powder.
- Homogenize the suspension. Mix the contents thoroughly using a vortex mixer or a homogenizer until a uniform suspension is achieved.
- Administer immediately. This formulation should be prepared fresh before each use.

Mandatory Visualization

UNC6852 Mechanism of Action

The following diagram illustrates the mechanism of action of **UNC6852** as a PROTAC, leading to the degradation of the PRC2 complex.

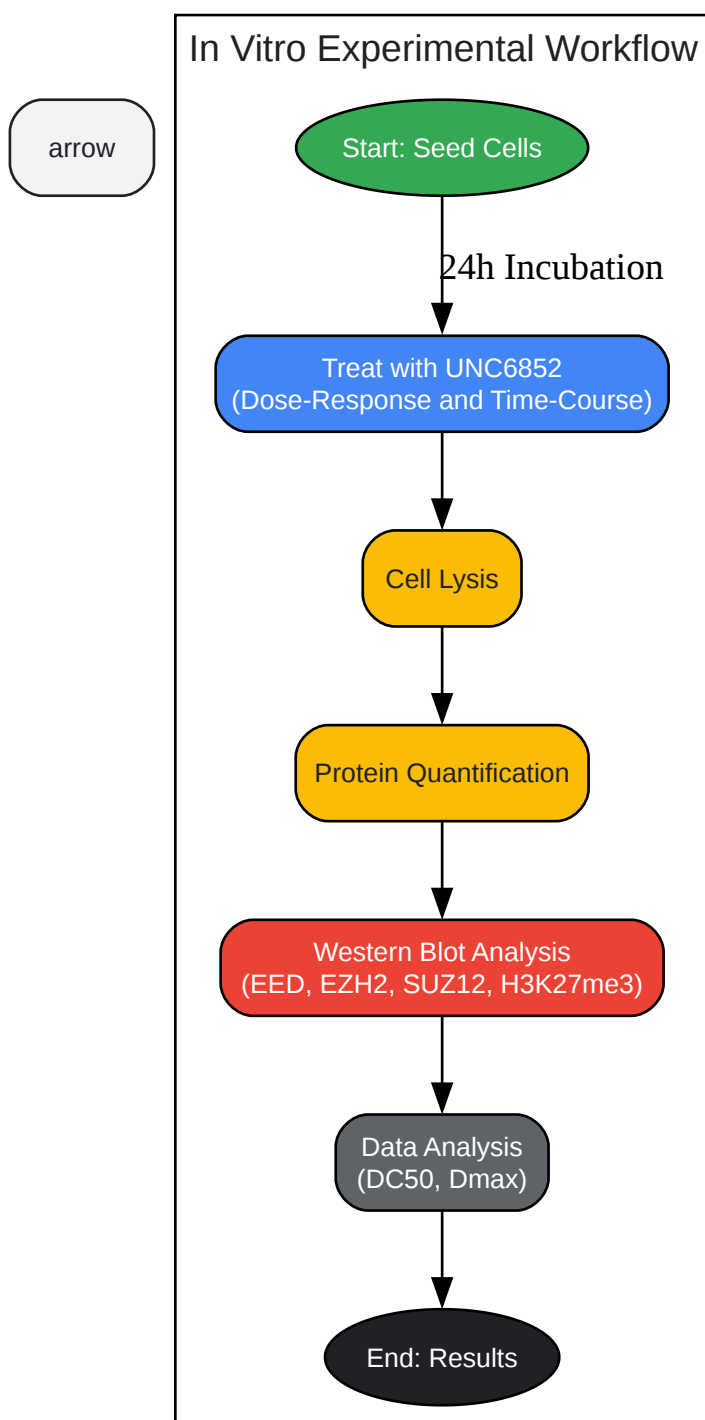


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Caption: **UNC6852**-mediated degradation of the PRC2 complex via the ubiquitin-proteasome system.

Experimental Workflow: In Vitro Cell-Based Assay

The following diagram outlines a typical experimental workflow for evaluating the in vitro activity of **UNC6852**.



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Caption: A generalized workflow for assessing **UNC6852**'s in vitro degradation activity.

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